

Application Notes and Protocols for the Analytical Detection of (3R,4S)-Tofacitinib

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Compound of Interest

Compound Name: (3R,4S)-Tofacitinib

Cat. No.: B1662825

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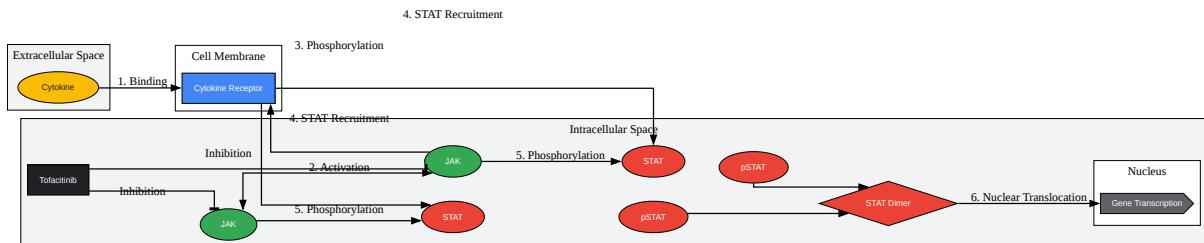
For Researchers, Scientists, and Drug Development Professionals

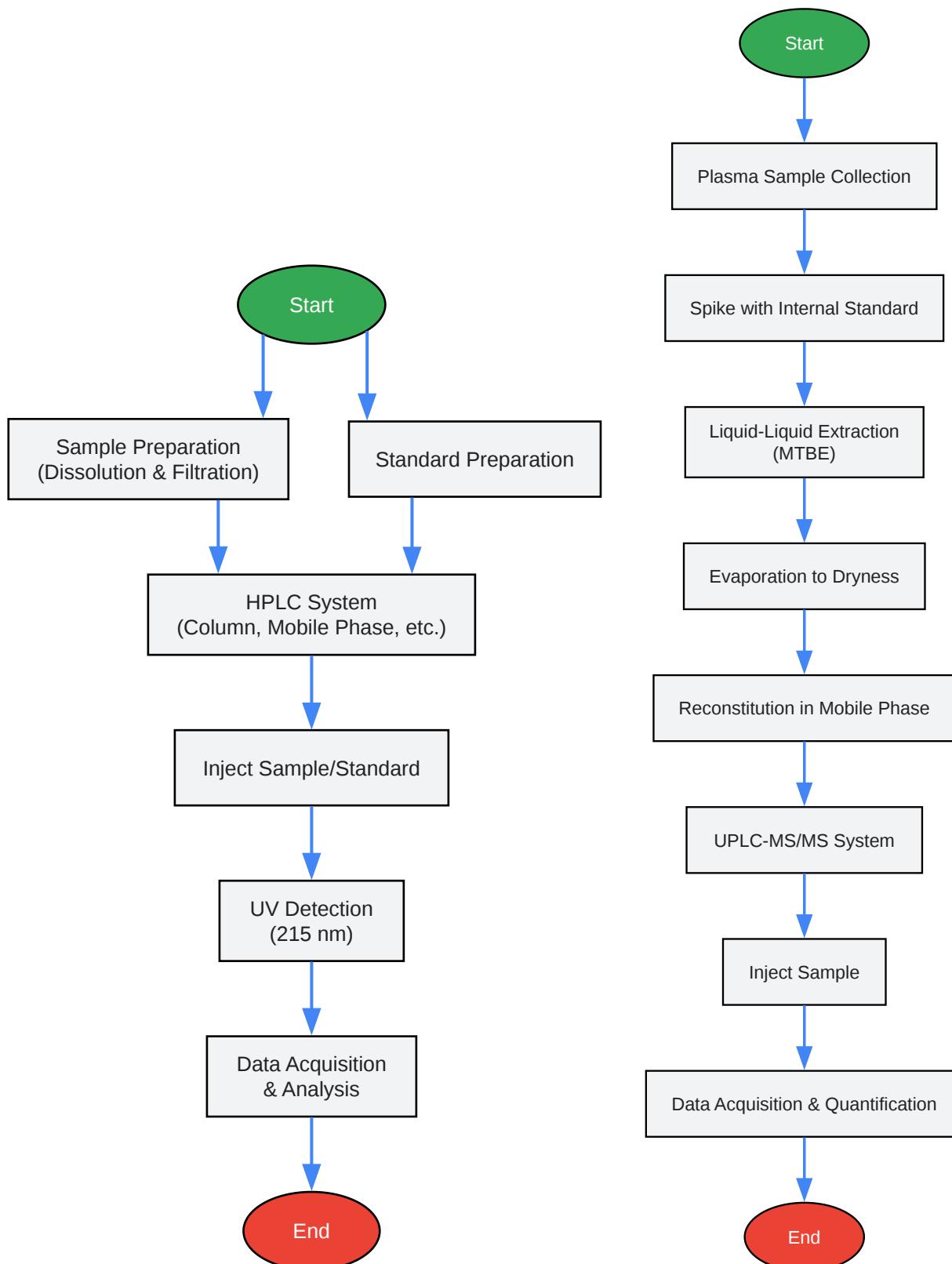
Introduction

Tofacitinib, chemically known as (3R,4S)-4-methyl-3-(methyl-7H-pyrrolo[2,3-d]pyrimidin-4-ylamino)- β -oxo-1-piperidinepropanenitrile, is a potent Janus kinase (JAK) inhibitor.^[1] It is utilized in the treatment of autoimmune diseases such as rheumatoid arthritis.^{[2][3]} The precise and accurate quantification of Tofacitinib in pharmaceutical formulations and biological matrices is critical for quality control, pharmacokinetic studies, and therapeutic drug monitoring. This document provides detailed application notes and protocols for the analytical detection of Tofacitinib using modern chromatographic techniques.

Mechanism of Action: The JAK-STAT Signaling Pathway

Tofacitinib exerts its therapeutic effect by inhibiting the Janus kinase family of enzymes (JAKs), which are intracellular tyrosine kinases that play a crucial role in the signaling pathway of numerous cytokines and growth factors.^{[4][5]} This pathway, known as the JAK-STAT signaling pathway, is integral to immune cell activation, proliferation, and differentiation. By blocking JAKs, particularly JAK1 and JAK3, Tofacitinib disrupts the downstream signaling cascade, leading to a reduction in the inflammatory response.^{[4][6]}



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